Sodium Tetrahydroxozincate(II): A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*Sodium zinc hydroxide*
CAS No.:	*12179-14-5*
Cat. No.:	*B088366*

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Abstract

Sodium zincate, formally identified as sodium tetrahydroxozincate(II), is an inorganic compound with significant utility across various scientific and industrial domains. This technical guide provides an in-depth exploration of its chemical properties, synthesis protocols, and key applications. The compound, which primarily exists in aqueous alkaline solutions, is characterized by the formation of the tetrahedral tetrahydroxozincate anion, $[Zn(OH)_4]^{2-}$. While its principal applications are in metallurgy and materials science, its role as a precursor for zinc oxide nanomaterials presents opportunities in biomedical and pharmaceutical research. This document adheres to stringent data presentation and visualization standards to facilitate clear and concise understanding for a scientific audience.

Chemical Identity and Nomenclature

Sodium zincate is a term that encompasses a range of anionic zinc oxides and hydroxides.[1] The specific chemical formula is dependent on the conditions, particularly the presence of water.

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- In aqueous solutions: The predominant species is sodium tetrahydroxozincate(II), with the chemical formula $Na_2[Zn(OH)_4]$.[2][3][4] This form consists of two sodium cations (Na^+) and a tetrahedral tetrahydroxozincate(II) anion ($[Zn(OH)_4]^{2-}$).[2][5]

- Anhydrous (dry) form: In the absence of water, the compound is known as sodium zinc oxide, with the chemical formula Na_2ZnO_2.[2][6][7]

In solution, a complex equilibrium exists between various zincate species, including monomeric $[Zn(OH)_4]^{2-}$, dimeric $[Zn_2(OH)_6]^{2-}$, and other polymeric forms, depending on the concentration and pH.[1][5] The IUPAC name for the most common form, $Na_2[Zn(OH)_4]$, is sodium tetrahydroxozincate(II).[1]

Physicochemical and Structural Properties

The properties of sodium zincate are crucial for its application and handling. Crystalline sodium zincate appears as a white, hygroscopic solid.[2][5] It is known to decompose upon exposure to atmospheric carbon dioxide.[2][5]

Quantitative Data Summary

The following tables summarize key quantitative data for sodium tetrahydroxozincate(II).

Table 1: General and Physical Properties

Property	Value	Reference
Molar Mass	179.4 g/mol	[2]
Appearance	White, hygroscopic crystals	[2][5]
Density (anhydrous)	~1.98 g/cm³	[5]
Solubility	Slightly soluble in water; insoluble in alcohol	[3]

Table 2: Thermodynamic and Electrochemical Properties

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Property	Value	Reference
Standard Enthalpy of Formation (ΔH°f, solid)	-1158 kJ/mol	[5]
Gibbs Free Energy of Formation (ΔG°f, solid)	-1052 kJ/mol	[5]
Standard Reduction Potential (E°)	-1.22 V (for $[Zn(OH)_4]^{2-}/Zn$ couple)	[5]
Decomposition Kinetics with CO_2 (25°C)	$k = 2.3 \times 10^{-3}$ $M^{-1}s^{-1}$ (Second-order)	[5]

Table 3: Structural Parameters

Parameter	Value	Reference
Molecular Geometry ($[Zn(OH)_4]^{2-}$)	Tetrahedral	[5]
Zn-O Bond Distance (average)	1.97 Å	[5]
O-Zn-O Bond Angle	~109.5°	[5]

Experimental Protocols: Synthesis of Sodium Zincate

Solutions of sodium zincate are typically prepared by dissolving a zinc source in a concentrated aqueous solution of sodium hydroxide.[1][8] The choice of zinc source can be zinc metal, zinc oxide, or zinc hydroxide.[1][2]

Synthesis from Zinc Oxide (General Laboratory Method)

This protocol describes the synthesis of a sodium zincate solution from zinc oxide, a common and efficient method.

Reaction: $ZnO + H_2O + 2NaOH \rightarrow Na_2[Zn(OH)_4]$[1][6]

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Materials:

- Zinc Oxide (ZnO) powder
- Sodium Hydroxide (NaOH) pellets
- Deionized water
- Magnetic stirrer and stir bar
- Beaker

Procedure:

- Prepare a concentrated sodium hydroxide solution (e.g., 6 M) by carefully dissolving NaOH pellets in deionized water. Caution: This process is highly exothermic and should be performed in an ice bath with appropriate personal protective equipment (PPE).
- Allow the NaOH solution to cool to room temperature.
- While stirring the NaOH solution, slowly add the stoichiometric amount of ZnO powder.
- Continue stirring at room temperature until the ZnO powder is completely dissolved, resulting in a clear, colorless solution of sodium zincate. Near-quantitative conversion is achieved with 6 M NaOH at room temperature.[5]

Synthesis from Metallic Zinc

This method produces hydrogen gas as a byproduct and is often used in industrial applications.

Reaction: $Zn + 2H_2O + 2NaOH \rightarrow Na_2[Zn(OH)_4] + H_2$ (g)[1][2]

Procedure:

- Prepare a 30-45% (w/w) NaOH solution.
- Add zinc metal (e.g., powder or granules) to the NaOH solution.

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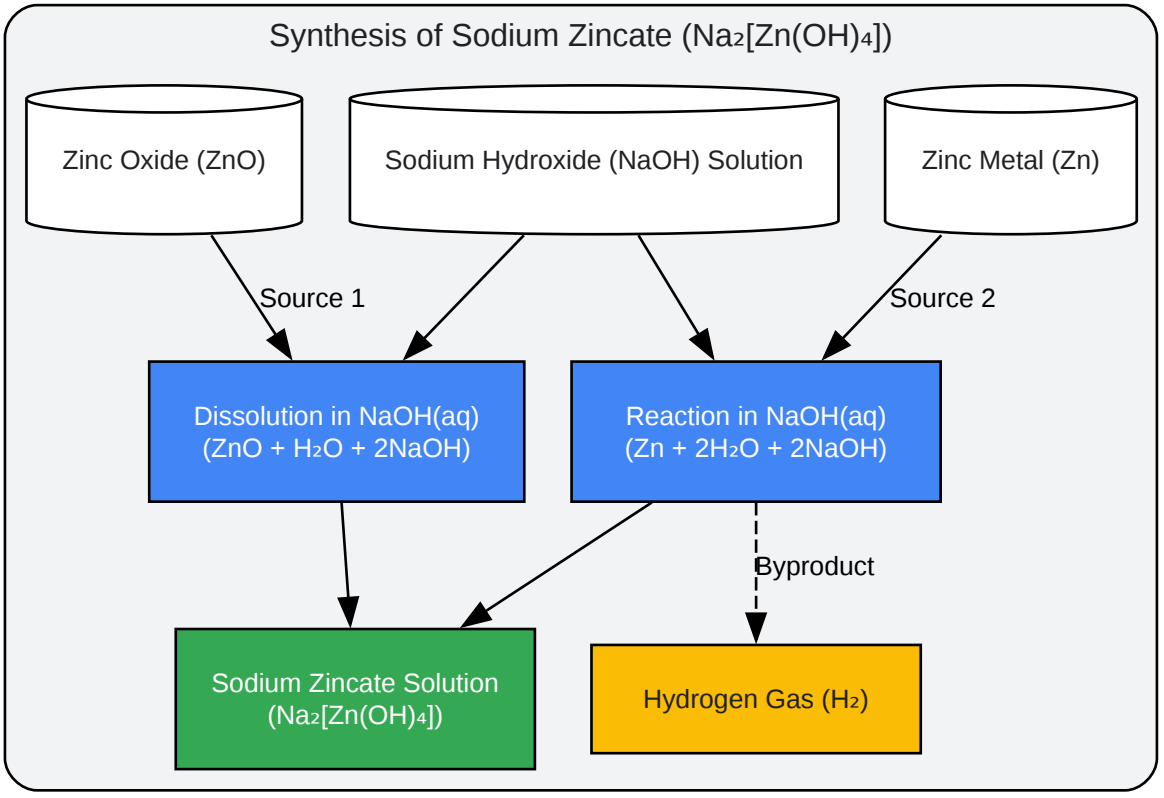
- The reaction proceeds, often with heating to 60-80°C to achieve optimal yields, leading to the formation of sodium zincate solution and the evolution of hydrogen gas.[5] Caution: This reaction must be conducted in a well-ventilated fume hood due to the production of flammable hydrogen gas.

The logical workflow for these synthesis methods is illustrated in the diagram below.



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Caption: Workflow for the synthesis of sodium zincate.

Chemical Reactivity and Solution Equilibria

The chemistry of sodium zincate in solution is governed by the amphoteric nature of zinc, which can form stable anionic complexes in highly alkaline environments.[2][5] The dominant species, $[Zn(OH)_4]^{2-}$, exists in a dynamic equilibrium with other related ions.

The equilibrium in an aqueous sodium zincate solution can be visualized as a pH- and concentration-dependent system.

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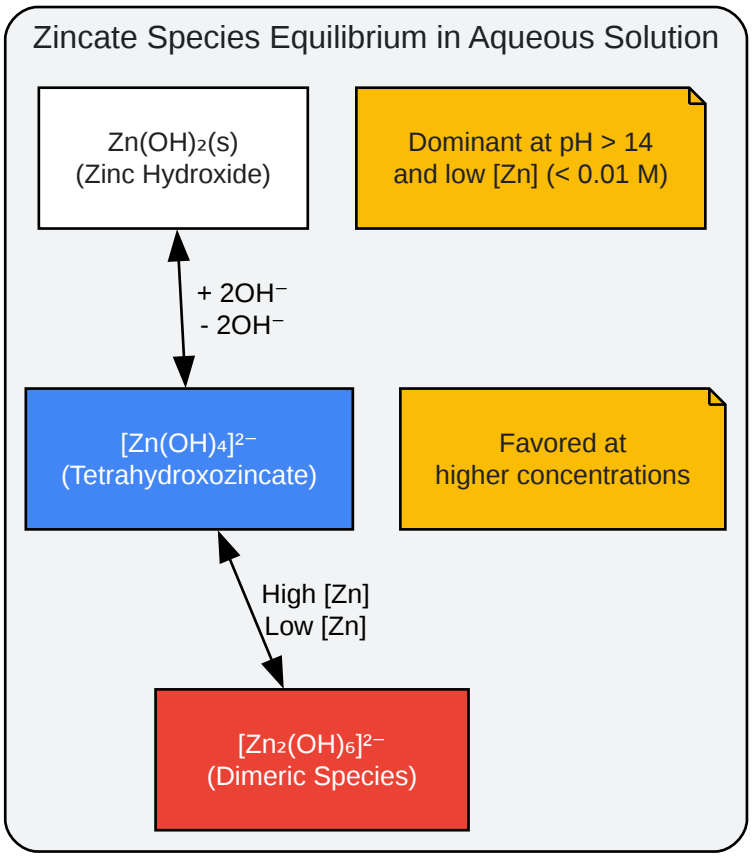

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Caption: Equilibrium of zincate species in solution.

Applications in Research and Development

While sodium zincate has established industrial uses in galvanization and zinc extraction, its applications as a chemical precursor are of particular interest to the research community.[2][5]

Precursor for Zinc Oxide (ZnO) Nanomaterials

Sodium zincate is a key reactant in the synthesis of zinc oxide materials, including thin films and nanostructures.[2] ZnO nanoparticles are of significant interest in drug development and biomedical applications due to their unique properties, including:

- Biocompatibility
- Antimicrobial activity

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- UV-blocking capabilities
- Semiconducting properties for biosensors

The synthesis of ZnO from sodium zincate typically involves the controlled decomposition or precipitation of the zincate complex, often through pH adjustment or hydrothermal methods. The ability to precisely control the reaction conditions allows for the tuning of nanoparticle size and morphology, which is critical for biomedical applications such as drug delivery carriers and bio-imaging agents.

Reagent in Organic Synthesis

In organic chemistry, sodium-zinc complexes derived from sodium zincate can function as potent bases for deprotonating ketones to generate zinc enolates.[2] These enolates are valuable intermediates for forming selective carbon-carbon bonds, a fundamental process in the synthesis of complex organic molecules, including active pharmaceutical ingredients (APIs).[2]

Safety and Handling

Sodium zincate is a highly corrosive compound that can cause severe skin burns and eye damage.[2] It is also classified as very toxic to aquatic life with long-lasting effects.[2] All handling should be performed in a well-ventilated area with appropriate PPE, including gloves, safety goggles, and a lab coat. Solutions are basic and conductive.[2]

Conclusion

Sodium tetrahydroxozincate(II) is a versatile inorganic compound whose chemistry is dominated by the formation of the $[Zn(OH)_4]^{2-}$ complex in alkaline solutions. Its synthesis is straightforward, utilizing common laboratory reagents. While its primary applications lie in industry, its role as a precursor for advanced materials like ZnO nanoparticles and as a reagent in organic synthesis makes it a compound of significant interest for materials scientists, chemists, and drug development professionals. A thorough understanding of its properties, synthesis, and reactivity is essential for harnessing its full potential in research and development.

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